

Essential Safety and Handling of Siduron, cis- for Laboratory Professionals

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Compound of Interest

Compound Name: Siduron, cis-

Cat. No.: B15190678

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This document provides critical safety and logistical information for the handling of **Siduron, cis-**, a selective pre-emergence herbicide. The following procedural guidance is intended to be a preferred resource for laboratory safety and chemical handling, offering value beyond the product itself.

Personal Protective Equipment (PPE)

When handling **Siduron, cis-**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. Commercial formulations of siduron typically consist of a mixture of cis- and trans-isomers.^[1] Specific safety data for the cis- isomer is not readily available, therefore precautions for the general Siduron mixture should be followed. Siduron is classified as a skin and eye irritant.

The following table summarizes the recommended PPE for handling **Siduron, cis-**.

Body Part	Recommended PPE	Specifications
Hands	Waterproof Gloves	Chemical-resistant gloves are essential to prevent skin contact.
Body	Protective Clothing	A long-sleeved shirt and long pants should be worn to cover all exposed skin.
Feet	Closed-toe Shoes and Socks	Shoes and socks provide a barrier against accidental spills.
Eyes	Safety Glasses or Goggles	Safety glasses or chemical splash goggles are necessary to protect the eyes from dust or splashes.
Respiratory	NIOSH/MSHA Approved Respirator	A respirator is recommended in situations where airborne exposure may exceed permissible limits or if dust is generated.

Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe laboratory environment and preserving the integrity of **Siduron, cis-**.

Handling:

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Avoid breathing dust or spray mist.
- Wash hands thoroughly after handling.
- Keep and wash PPE separately from other laundry.[\[2\]](#)

- Remove clothing immediately if the pesticide gets inside, then wash thoroughly and put on clean clothing.[\[2\]](#)

Storage:

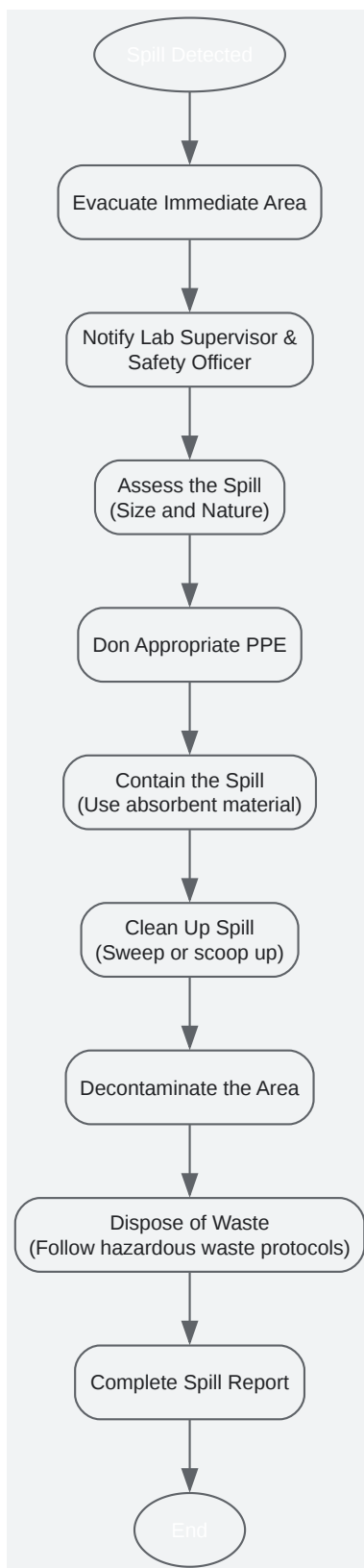
- Store in a cool, dry place.[\[2\]](#)
- Keep the container tightly closed.[\[2\]](#)
- Store away from children, domestic animals, food, and feed products.[\[2\]](#)
- Do not contaminate water, food, or feed by storage or disposal.[\[2\]](#)

Spill and Disposal Procedures

In the event of a spill or the need for disposal, the following procedures should be followed to mitigate any potential hazards.

Spill Response:

In case of a spill, immediately cordon off the area and follow the established emergency procedures for your facility. The general workflow for responding to a **Siduron, cis-** spill is outlined in the diagram below.



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*Spill Response Workflow for **Siduron, cis-***

Disposal:

Wastes resulting from the use of this product may be disposed of on-site or at an approved waste disposal facility. It is important to note that Siduron is slowly decomposed by acids or bases, liberating aniline, and this procedure is not recommended for disposal. Incineration is often the most effective method for pesticide disposal. For small quantities, disposal methods that approximate the directions for use, such as spraying on the ground, may be an option, but it is crucial to adhere to local regulations.

Quantitative Safety Data

While specific occupational exposure limits for **Siduron, cis-** have not been established by major regulatory bodies, the following toxicity data for the general Siduron mixture provides a reference for its potential hazards.

Parameter	Value	Species	Route	Reference
Acute Oral LD50	>7,500 mg/kg	Rat	Oral	[2]
Hazard Classification	Skin Irritant, Eye Irritant	N/A	Dermal, Ocular	[1]

Note: No specific Permissible Exposure Limits (PELs) from OSHA, Threshold Limit Values (TLVs) from ACGIH, or Recommended Exposure Limits (RELs) from NIOSH for Siduron or its isomers were found in the available public information. Therefore, it is imperative to handle this chemical with a high degree of caution, adhering to the principle of keeping exposures as low as reasonably achievable.

Experimental Protocols

Detailed experimental protocols for safety and handling studies of **Siduron, cis-** are not publicly available. The handling and safety procedures outlined in this document are based on available safety data sheets and general best practices for handling chemical herbicides of this nature. Researchers should always consult their institution's safety office and refer to the most current safety data sheet for the specific product they are using.

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References

- 1. Siduron [sitem.herts.ac.uk]
- 2. kernred.co.kern.ca.us [kernred.co.kern.ca.us]
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